

Physical and chemical properties of 2-Nitrobenzoyl chloride

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Compound of Interest

Compound Name: 2-Nitrobenzoyl chloride

Cat. No.: B3031650

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An In-depth Technical Guide to 2-Nitrobenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Nitrobenzoyl chloride** (CAS 610-14-0). The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and actionable experimental protocols.

Physical and Chemical Properties

2-Nitrobenzoyl chloride is an important intermediate in organic synthesis, frequently utilized in the preparation of various pharmaceuticals, dyes, and pesticides.^[1] It appears as a colorless to light yellow oily liquid or a crystalline solid, depending on purity and temperature.^{[1][2][3]} The presence of the nitro group, a strong electron-withdrawing group, significantly influences the reactivity of the acyl chloride.^[3]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **2-Nitrobenzoyl chloride**.

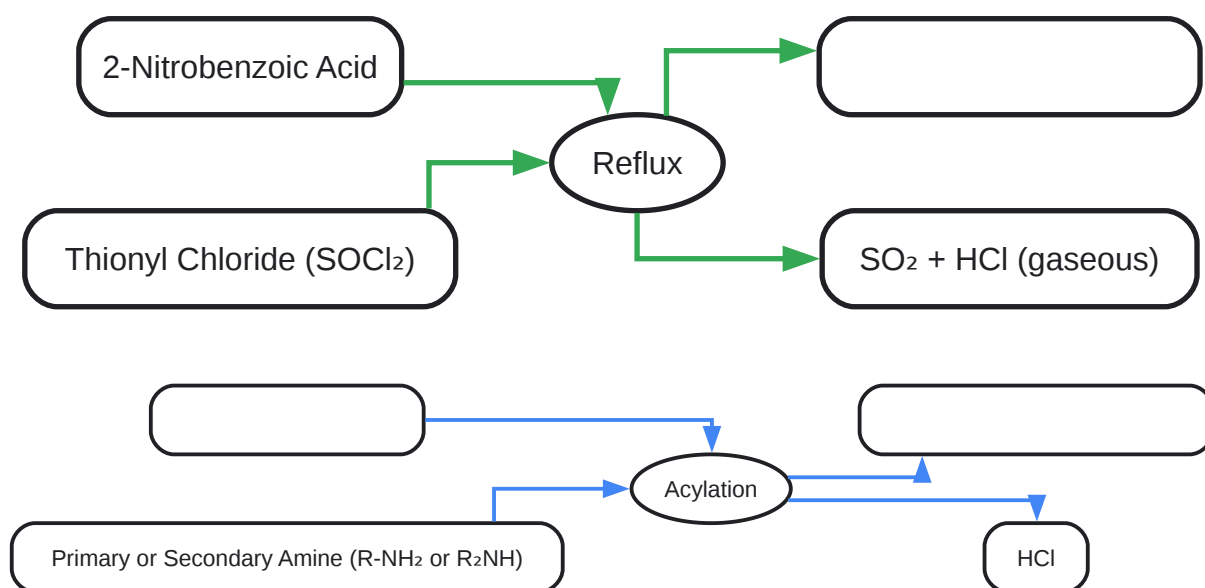
Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ ClNO ₃	[1][2][4][5][6][7]
Molecular Weight	185.56 g/mol	[2][4][5][7][8][9]
Melting Point	17-20 °C (lit.)	[1][2][5][6][8][9][10]
Boiling Point	290 °C at 760 mmHg170-172 °C148-149 °C at 9 mmHg (lit.)	[1][2][4][6][8][9][10][11]
Density	1.453 g/cm ³ 1.48 g/mL1.404 g/mL at 25 °C (lit.)	[1][2][6][8][9][10][12]
Refractive Index	n ₂₀ /D 1.569 (lit.)	[2][6][8][9][10]
Flash Point	129.2 °C113 °C (closed cup)	[1][5][8][9]
Solubility	Soluble in many organic solvents such as benzene, ether, and alcohol.[1] Insoluble in water and decomposes in water.[2][4][10]	[1][2][4][10]

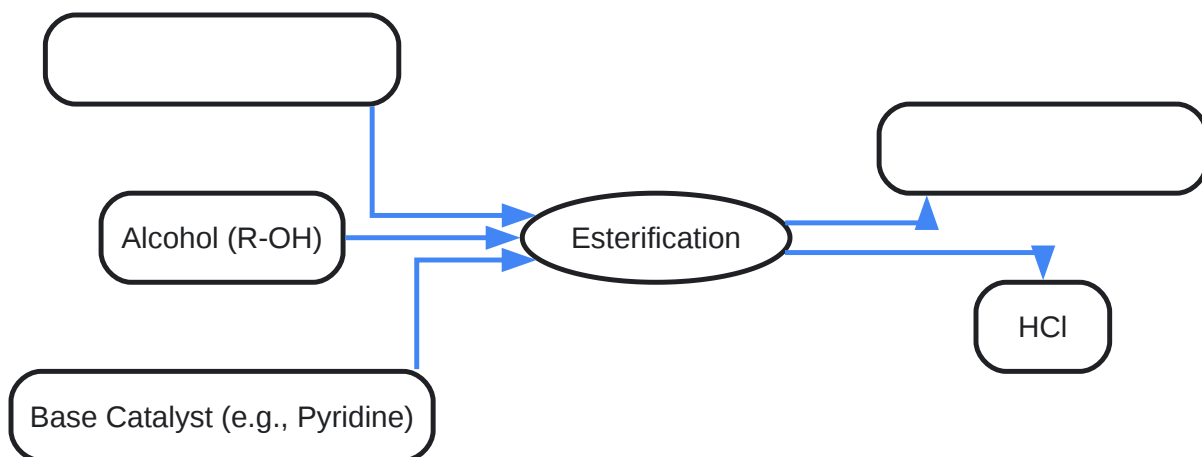
Reactivity and Stability

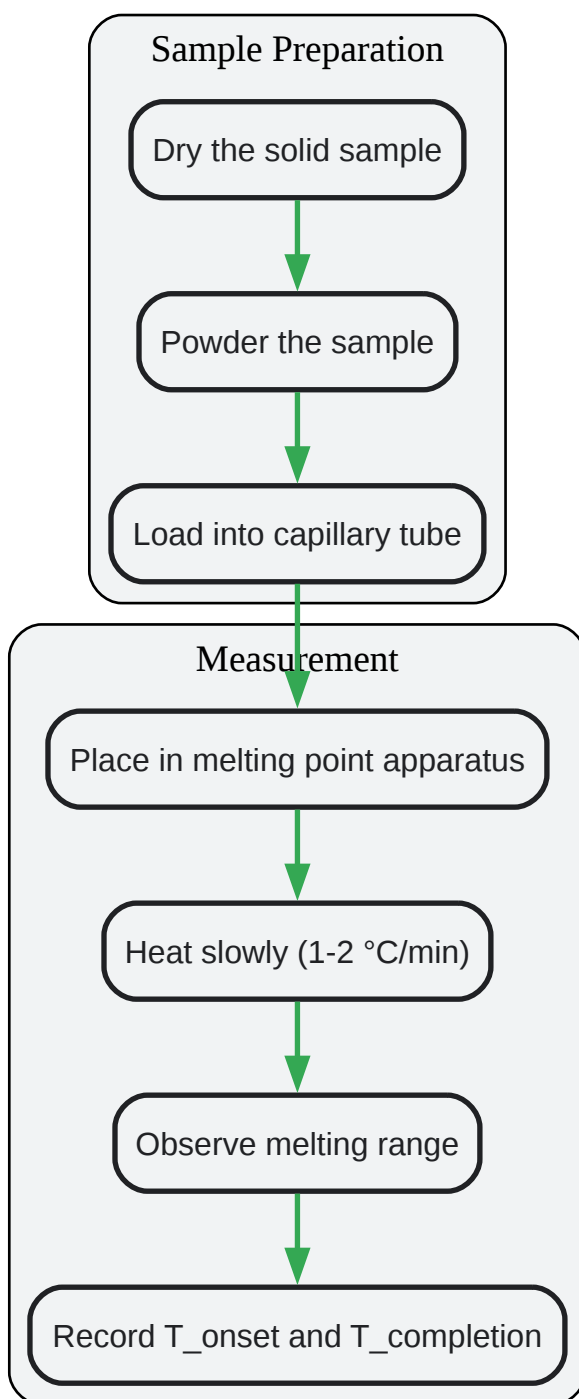
2-Nitrobenzoyl chloride is a reactive compound that requires careful handling.[3] It is sensitive to moisture and will hydrolyze to form 2-nitrobenzoic acid.[3] It is incompatible with bases (including amines), strong oxidizing agents, and alcohols.[2][4][10] The compound may react vigorously or explosively if mixed with diisopropyl ether or other ethers in the presence of trace amounts of metal salts.[2][4][10] It is also shock sensitive.[2][4][10]

Synthesis of 2-Nitrobenzoyl Chloride

The most common laboratory preparation of **2-Nitrobenzoyl chloride** involves the reaction of 2-nitrobenzoic acid with a chlorinating agent, such as thionyl chloride or oxalyl chloride.[1][13] The use of thionyl chloride is a well-documented method where the mixture is typically heated under reflux.[13] The byproducts of this reaction, sulfur dioxide (SO₂) and hydrogen chloride (HCl), are gaseous, which simplifies the purification of the final product.[13]







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